

Progesterone 3-Biotin: A Technical Guide to Solubility and Stability

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Progesterone 3-biotin

Cat. No.: B1163568

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility and stability of **Progesterone 3-biotin**, a critical biotinylated derivative of progesterone used in a variety of research applications, including affinity probes for detection and immobilization. Understanding the physicochemical properties of this compound is paramount for ensuring experimental accuracy, reproducibility, and the development of robust assays.

Core Properties and Specifications

Progesterone 3-biotin is a chemically modified version of progesterone that incorporates a biotin molecule, enabling high-affinity binding to streptavidin and avidin. This allows for versatile applications in diagnostics and biotechnology.

Property	Value	Reference
Molecular Formula	C38H59N5O5S	[1] [2] [3]
Formula Weight	698.0 g/mol	[1] [2] [3]
Purity	≥98%	[1] [2]

A related compound, Progesterone 3-PEG11-biotin, incorporates a hydrophilic PEG11 spacer to separate the biotin moiety from the progesterone molecule.

Property	Value	Reference
Molecular Formula	C57H97N5O16S	[4]
Formula Weight	1140.5 g/mol	[4]
Purity	≥98%	[4]

Solubility Data

The solubility of **Progesterone 3-biotin** and its PEGylated form has been determined in ethanol. This information is crucial for the preparation of stock solutions and experimental media.

Compound	Solvent	Solubility	Formulation Provided	Reference
Progesterone 3-biotin	Ethanol	10 mg/mL	A 5 mg/mL solution in ethanol	[1]
Progesterone 3-PEG11-biotin	Ethanol	10 mg/mL	A 10 mg/mL solution in ethanol	[4]

Stability and Storage

Proper storage is essential to maintain the integrity and functionality of **Progesterone 3-biotin**. The following table summarizes the recommended storage conditions and stability data.

Compound	Form	Storage Temperature	Stability	Special Conditions	Reference
Progesterone 3-biotin	Solid (Powder)	-20°C	≥ 2 years	-	[1][2]
Progesterone 3-biotin	Solid (Powder)	-20°C	3 years	Keep away from direct sunlight	[5]
Progesterone 3-biotin	In Solvent	-80°C	1 year	-	[5]
Progesterone 3-PEG11-biotin	In Solution	-20°C	≥ 1 year	-	[4]

Experimental Protocols

While specific, detailed experimental protocols for determining the solubility and stability of **Progesterone 3-biotin** are not readily available in the public domain, standard laboratory methods can be applied. The following are generalized protocols that can be adapted for this purpose.

Protocol 1: Determination of Aqueous Solubility (Shake-Flask Method)

This protocol outlines a standard method for determining the solubility of a compound in an aqueous buffer.

- Preparation of Saturated Solution:
 - Add an excess amount of **Progesterone 3-biotin** powder to a known volume of the desired aqueous buffer (e.g., Phosphate-Buffered Saline, pH 7.4) in a sealed, clear container.
 - Ensure that a solid phase of the compound remains visible.

- Equilibration:
 - Agitate the mixture at a constant temperature (e.g., 25°C or 37°C) using a shaker or rotator for a sufficient period (typically 24-48 hours) to ensure equilibrium is reached.
- Phase Separation:
 - Allow the suspension to settle.
 - Separate the saturated solution from the undissolved solid by centrifugation at a high speed, followed by careful collection of the supernatant. Alternatively, filter the solution using a syringe filter with a pore size that will not bind the compound (e.g., 0.22 µm PVDF).
- Quantification:
 - Dilute the clear, saturated supernatant with a suitable solvent (e.g., ethanol) to a concentration within the linear range of a pre-validated analytical method.
 - Quantify the concentration of **Progesterone 3-biotin** using a suitable analytical technique, such as High-Performance Liquid Chromatography (HPLC) with UV detection or Mass Spectrometry (MS).
- Calculation:
 - Calculate the solubility in mg/mL or µg/mL by multiplying the quantified concentration by the dilution factor.

Protocol 2: Assessment of Stability in Solution

This protocol describes a method to evaluate the stability of **Progesterone 3-biotin** in a specific solvent under various conditions.

- Preparation of Stock Solution:
 - Prepare a stock solution of **Progesterone 3-biotin** in a suitable solvent (e.g., ethanol) at a known concentration (e.g., 1 mg/mL).

- Incubation under Stress Conditions:
 - Aliquot the stock solution into separate, sealed vials.
 - Expose the aliquots to different stress conditions, such as:
 - Temperature: Incubate at various temperatures (e.g., 4°C, 25°C, 40°C).
 - Light: Expose to a controlled light source (e.g., UV lamp or daylight) while protecting a control sample from light.
 - pH: Dilute the stock solution in buffers of varying pH (e.g., pH 3, 7, 9) and incubate.
- Time-Point Sampling:
 - At specified time points (e.g., 0, 24, 48, 72 hours, 1 week), withdraw a sample from each condition.
- Analysis:
 - Analyze the samples immediately using a stability-indicating HPLC method. This method should be capable of separating the intact **Progesterone 3-biotin** from any potential degradation products.
 - Monitor the peak area of the parent compound and the appearance of any new peaks corresponding to degradants.
- Data Interpretation:
 - Calculate the percentage of the initial **Progesterone 3-biotin** remaining at each time point for each condition.
 - Plot the percentage remaining versus time to determine the degradation kinetics.

Visualizations

Experimental Workflow for Solubility and Stability Assessment

The following diagram illustrates a logical workflow for the comprehensive assessment of the solubility and stability of a research compound like **Progesterone 3-biotin**.

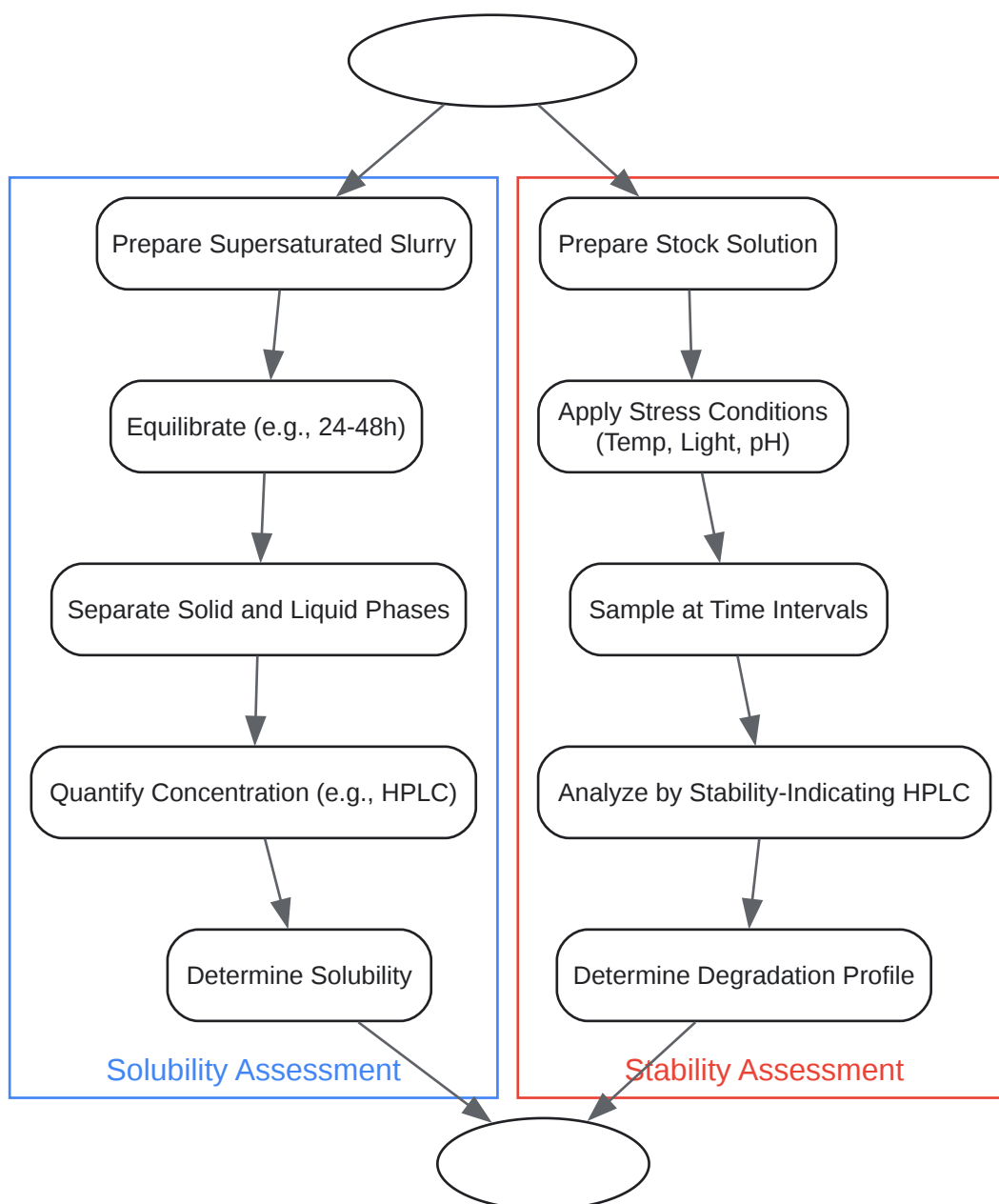


Figure 1. Experimental Workflow

[Click to download full resolution via product page](#)

Caption: A logical workflow for determining the solubility and stability of **Progesterone 3-biotin**.

This guide provides foundational knowledge on the solubility and stability of **Progesterone 3-biotin**. For specific experimental applications, it is recommended to perform in-house validation

to ensure the compound's performance under your unique assay conditions.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. caymanchem.com [caymanchem.com]
- 2. netascientific.com [netascientific.com]
- 3. Progesterone 3-biotin | C38H59N5O5S | CID 71684699 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. caymanchem.com [caymanchem.com]
- 5. Progesterone 3-biotin_TargetMol [targetmol.com]
- To cite this document: BenchChem. [Progesterone 3-Biotin: A Technical Guide to Solubility and Stability]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1163568#solubility-and-stability-of-progesterone-3-biotin]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com